

An In-depth Technical Guide to the Spectral Properties of Basic Yellow 87

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Basic Yellow 87

CAS No.: 116844-55-4

Cat. No.: B1141925

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a general technical overview of the spectral properties of Basic Yellow 87 and the methodologies for their determination. Specific spectral data for Basic Yellow 87, such as its full absorption and emission spectra, molar absorptivity, and quantum yield, are not readily available in published scientific literature. The experimental protocols described herein are general best-practice guidelines for the spectral analysis of dyes and may require optimization for Basic Yellow 87.

Introduction

Basic Yellow 87, a cationic dye, sees application in various industries, including as a colorant in cosmetics.^{[1][2][3]} A thorough understanding of its spectral properties is crucial for its application in research and development, particularly in areas such as formulation development, quality control, and safety assessments. This guide provides an overview of the known chemical and physical properties of Basic Yellow 87 and details the standard experimental protocols for characterizing its spectral behavior.

Chemical and Physical Properties of Basic Yellow 87

A summary of the key chemical and physical properties of Basic Yellow 87 is presented in Table 1. This data has been compiled from various sources and provides a foundational understanding of the compound.

Table 1: Chemical and Physical Properties of Basic Yellow 87

Property	Value	Reference(s)
Chemical Name	Pyridinium, 1-methyl-4-((methylphenylhydrazono)methyl)-, methyl sulfate	[4]
CAS Number	68259-00-7	[1][4]
Alternate CAS Number	116844-55-4	
Molecular Formula	C ₁₅ H ₁₉ N ₃ O ₄ S	[1][5]
Molecular Weight	337.4 g/mol	[5][6]
Physical Form	Yellow to Orange Crystalline Powder	[4][7][8]
Melting Point	135 - 165 °C (with decomposition at higher temperatures)	[4][7]
Solubility	Soluble in water and ethanol. Water solubility reported as 40 g/L at 20 °C.	[1][2][7]
log P	-1.69	[9]
λ _{max}	437 nm	[10]

Experimental Protocols for Spectral Analysis

The following sections detail the standard methodologies for determining the key spectral properties of a dye such as Basic Yellow 87.

Determination of UV-Vis Absorbance Spectrum

This protocol outlines the procedure for measuring the ultraviolet-visible (UV-Vis) absorbance spectrum of a dye to determine its maximum absorption wavelength (λ_{max}) and to establish a calibration curve for concentration measurements.

3.1.1. Materials and Instrumentation

- Spectrophotometer: A dual-beam UV-Vis spectrophotometer capable of scanning a wavelength range of at least 200-800 nm.
- Cuvettes: 1 cm path length quartz cuvettes.
- Solvent: A high-purity solvent in which the dye is soluble and that is transparent in the wavelength range of interest (e.g., deionized water, ethanol).
- Analytical Balance: For accurate weighing of the dye.
- Volumetric Flasks and Pipettes: For the preparation of stock and standard solutions.

3.1.2. Procedure

- Preparation of a Stock Solution:
 - Accurately weigh a precise amount of Basic Yellow 87 powder.
 - Dissolve the powder in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 100 mg/L).
- Preparation of Standard Solutions:
 - Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations.
- Spectrophotometer Setup:
 - Turn on the spectrophotometer and allow the lamps to warm up for at least 30 minutes.
 - Set the desired wavelength range for the scan (e.g., 350-600 nm for a yellow dye).

- Blank Measurement:
 - Fill a cuvette with the pure solvent to be used as a blank.
 - Place the blank cuvette in the reference and sample holders of the spectrophotometer and run a baseline correction.
- Absorbance Measurement:
 - Rinse a cuvette with a small amount of the most dilute standard solution and then fill it.
 - Place the cuvette in the sample holder and record the absorbance spectrum.
 - Repeat this step for all standard solutions, moving from the most dilute to the most concentrated.
- Data Analysis:
 - From the absorbance spectrum of one of the mid-range concentrations, identify the wavelength of maximum absorbance (λ_{max}).
 - Create a calibration curve by plotting the absorbance at λ_{max} versus the concentration of the standard solutions.
 - Perform a linear regression on the data to obtain the equation of the line and the R^2 value. This curve can then be used to determine the concentration of unknown samples.

Determination of Fluorescence Emission Spectrum

This protocol describes the measurement of the fluorescence emission spectrum of a dye to identify its emission maximum and relative quantum yield.

3.2.1. Materials and Instrumentation

- Spectrofluorometer: An instrument equipped with an excitation source (e.g., Xenon lamp), excitation and emission monochromators, and a sensitive detector.
- Cuvettes: 1 cm path length quartz fluorescence cuvettes.

- Solvent: A high-purity, non-fluorescent solvent.
- Quantum Yield Standard: A well-characterized fluorescent dye with a known quantum yield in the same solvent (e.g., quinine sulfate in 0.1 M H₂SO₄).

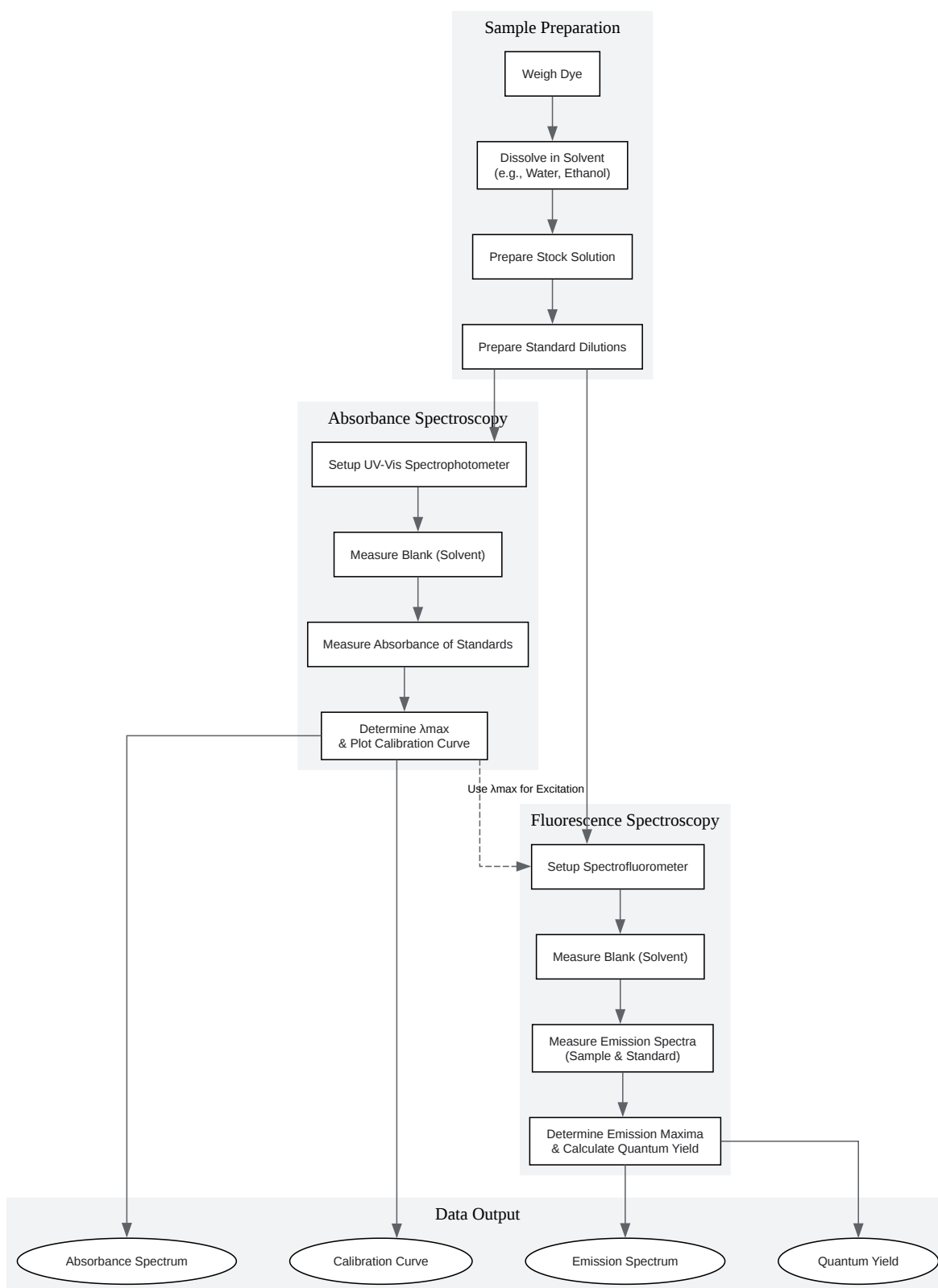
3.2.2. Procedure

- Solution Preparation:
 - Prepare a dilute solution of Basic Yellow 87 in the chosen solvent. The absorbance of the solution at the excitation wavelength should be low (typically < 0.1) to avoid inner filter effects.
 - Prepare a solution of the quantum yield standard with a similar absorbance at the same excitation wavelength.
- Spectrofluorometer Setup:
 - Turn on the spectrofluorometer and allow the lamp to stabilize.
 - Set the excitation wavelength to the λ_{max} determined from the UV-Vis absorbance spectrum.
 - Set the emission wavelength range to be scanned, starting from a wavelength slightly longer than the excitation wavelength to avoid scattered light.
- Fluorescence Measurement:
 - Record the fluorescence emission spectrum of the solvent blank.
 - Record the fluorescence emission spectrum of the Basic Yellow 87 solution.
 - Record the fluorescence emission spectrum of the quantum yield standard.
- Data Analysis:
 - Subtract the solvent blank spectrum from the sample and standard spectra.

- Determine the wavelength of maximum fluorescence emission for Basic Yellow 87.
- The relative fluorescence quantum yield (Φ_s) can be calculated using the following equation: $\Phi_s = \Phi_r * (I_s / I_r) * (A_r / A_s) * (n_s^2 / n_r^2)$ where:
 - Φ is the quantum yield
 - I is the integrated fluorescence intensity
 - A is the absorbance at the excitation wavelength
 - n is the refractive index of the solvent
 - The subscripts 's' and 'r' refer to the sample and the reference standard, respectively.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the spectral characterization of a dye like Basic Yellow 87.



[Click to download full resolution via product page](#)

Caption: General workflow for the spectral analysis of a dye.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy Basic Yellow 87 Powder at Affordable Price, Exporter & Manufacturer in Tarapur \[vanshichemicals.co.in\]](#)
- [2. Basic Yellow 87: Quality & Safety Guide \[accio.com\]](#)
- [3. specialchem.com \[specialchem.com\]](#)
- [4. Welcome to Chemstar \[chemstarindia.in\]](#)
- [5. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [6. Basic Yellow 87 | C15H19N3O4S | CID 9576503 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. macsenlab.com \[macsenlab.com\]](#)
- [8. Basic Yellow 87 | Hair Color Ingredients | Samboo \[haircareingredients.com\]](#)
- [9. cir-safety.org \[cir-safety.org\]](#)
- [10. macschem.us \[macschem.us\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectral Properties of Basic Yellow 87]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141925/docs#an-in-depth-technical-guide-to-the-spectral-properties-of-basic-yellow-87\]](https://www.benchchem.com/product/b1141925/docs#an-in-depth-technical-guide-to-the-spectral-properties-of-basic-yellow-87)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)